

# Cefazolin-13C2,15N CAS number and material safety data sheet

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Compound of Interest

Compound Name: Cefazolin-13C2,15N

Cat. No.: B1514398

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# Cefazolin-13C2,15N: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Cefazolin-13C2,15N**, a stable isotope-labeled internal standard crucial for the accurate quantification of the first-generation cephalosporin antibiotic, Cefazolin. This document outlines its chemical and physical properties, safety information, and detailed experimental protocols for its application in bioanalytical methods.

#### **Core Data Presentation**

**Cefazolin-13C2,15N** is distinguished by the incorporation of two Carbon-13 atoms and one Nitrogen-15 atom, rendering it an ideal internal standard for mass spectrometry-based quantification of Cefazolin.



Property	Value	
CAS Number	2101505-58-0	
Molecular Formula	C12[ <sup>13</sup> C]2H14N7[ <sup>15</sup> N]O4S3	
Molecular Weight	457.5 g/mol	
Isotopic Enrichment	Minimum 99% for <sup>13</sup> C and 98% for <sup>15</sup> N	
Purity	≥95%	
Appearance	A solid; white to off-white crystalline powder	
Solubility	Soluble in DMF (Dimethylformamide)	
Storage Conditions	Store at -20°C in an airtight and dry environment. For stock solutions, it is recommended to store at -80°C for up to 6 months.	

### **Material Safety Data Sheet (MSDS) Summary**

A comprehensive review of available Safety Data Sheets (SDS) indicates that **Cefazolin- 13C2,15N**, similar to its unlabeled counterpart, requires careful handling in a laboratory setting.



Hazard Identification & First Aid	Handling & Storage	Physical & Chemical Properties	Stability & Reactivity
Potential Hazards: May cause skin, eye, and respiratory tract irritation. May cause allergic reactions upon inhalation or skin contact.[1][2][3][4]	Handling: Use in a well-ventilated area, preferably in a chemical fume hood.  [1] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1] Avoid generating dust.[3][4]	Appearance: White to off-white crystalline powder.[3]	Stability: Stable under recommended storage conditions.[1]
First Aid Measures:	Storage: Store in a cool, dry, well-ventilated place away from heat and direct sunlight.[3] Keep container tightly closed.	pH: 4.5-6.0 (for Cefazolin Sodium solution).[3]	Incompatible Materials: Strong oxidizing agents.[3]
Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[3][4]	Melting Point: 198-200 °C (decomposes).[3]	Hazardous Decomposition Products: May produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides upon decomposition.[1]	
Skin Contact: Remove contaminated clothing and wash skin with soap and water. Seek	Solubility: Soluble in water.[3]		_



medical attention if irritation persists.[3][4]

Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][4]

Ingestion: Do not induce vomiting.
Rinse mouth with water and seek immediate medical attention.[3][4]

### **Experimental Protocols**

**Cefazolin-13C2,15N** is primarily utilized as an internal standard in liquid chromatographytandem mass spectrometry (LC-MS/MS) methods for the precise quantification of Cefazolin in biological matrices.

## Protocol: Quantification of Cefazolin in Human Plasma using LC-MS/MS

This protocol is a synthesized example based on methodologies described in the scientific literature.

- 1. Preparation of Stock and Working Solutions:
- Cefazolin Stock Solution (1 mg/mL): Accurately weigh and dissolve Cefazolin in a suitable solvent (e.g., water or a mix of water and acetonitrile).
- Cefazolin-13C2,15N Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Cefazolin-13C2,15N in a suitable solvent.



- Working Solutions: Prepare a series of Cefazolin working solutions by serial dilution of the stock solution to create calibration standards. Prepare a working solution of the internal standard at an appropriate concentration.
- 2. Sample Preparation (Protein Precipitation):
- To 100 μL of plasma sample (calibrator, quality control, or unknown sample), add 20 μL of the Cefazolin-13C2,15N internal standard working solution.
- Add 300 μL of cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.
- 3. LC-MS/MS Conditions:
- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: A suitable gradient to ensure separation of Cefazolin from matrix components.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 μL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).



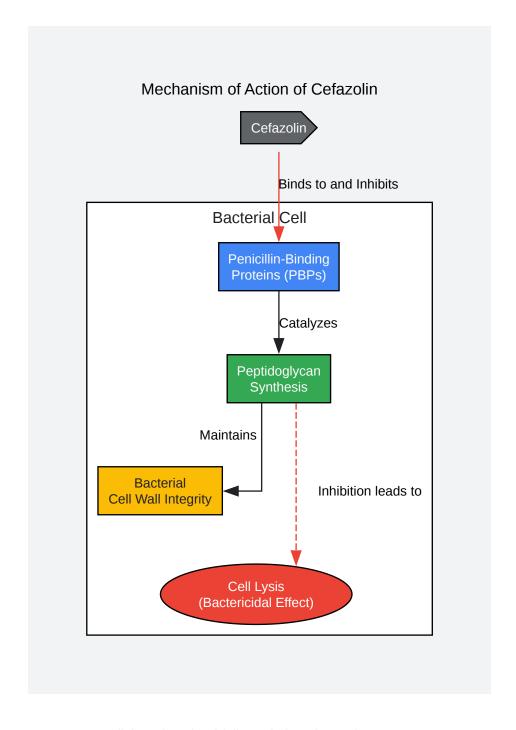
- Multiple Reaction Monitoring (MRM) Transitions:
  - Cefazolin: Monitor the transition from the precursor ion to a specific product ion.
  - Cefazolin-13C2,15N: Monitor the corresponding transition for the stable isotope-labeled internal standard.
- Optimization: Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for both analyte and internal standard.
- 4. Data Analysis:
- Construct a calibration curve by plotting the peak area ratio of Cefazolin to Cefazolin-13C2,15N against the concentration of the calibration standards.
- Determine the concentration of Cefazolin in the unknown samples by interpolating their peak area ratios from the calibration curve.

#### **Visualizations**

#### **Mechanism of Action of Cefazolin**

Cefazolin, a beta-lactam antibiotic, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets penicillin-binding proteins (PBPs), which are essential enzymes for the final step of peptidoglycan synthesis. The disruption of this process leads to a weakened cell wall and subsequent cell lysis.





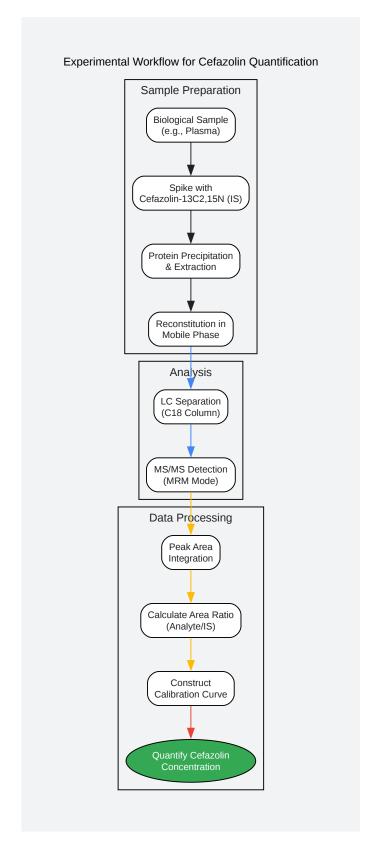
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Caption: Cefazolin inhibits bacterial cell wall synthesis by targeting Penicillin-Binding Proteins.

#### **Experimental Workflow for Cefazolin Quantification**

The use of **Cefazolin-13C2,15N** as an internal standard is a critical step in ensuring the accuracy and reliability of quantitative bioanalytical methods. The following diagram illustrates a typical workflow.





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Caption: Workflow for quantifying Cefazolin using a stable isotope-labeled internal standard.



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